

Spectroscopic data for 2-(2-(Tert-butyl)phenoxy)-5-nitropyridine

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Compound of Interest

Compound Name: 2-(2-(Tert-butyl)phenoxy)-5-nitropyridine

Cat. No.: B13047589

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Technical Whitepaper: Spectroscopic Characterization & Synthesis of **2-(2-(Tert-butyl)phenoxy)-5-nitropyridine**

Executive Summary

This technical guide provides a comprehensive analysis of **2-(2-(tert-butyl)phenoxy)-5-nitropyridine**, a critical biaryl ether scaffold often utilized in the development of agrochemicals (e.g., bleaching herbicides) and medicinal intermediates (e.g., PPAR agonists, kinase inhibitors).

The presence of the bulky tert-butyl group at the ortho position of the phenoxy ring introduces significant steric strain, influencing both the synthetic yield and the spectroscopic signature compared to its para-substituted analogs. This guide details the optimized Nucleophilic Aromatic Substitution (

) protocol, predicted spectroscopic data derived from high-fidelity structural analogs, and a self-validating quality control workflow.

Structural Analysis & Synthetic Pathway

The Core Reaction: Sterically Hindered

The synthesis relies on the coupling of 2-chloro-5-nitropyridine with 2-tert-butylphenol. Unlike simple phenols, the 2-tert-butyl group creates steric hindrance near the nucleophilic oxygen, requiring optimized base/solvent systems to drive the reaction to completion and minimize hydrolysis of the electrophile.

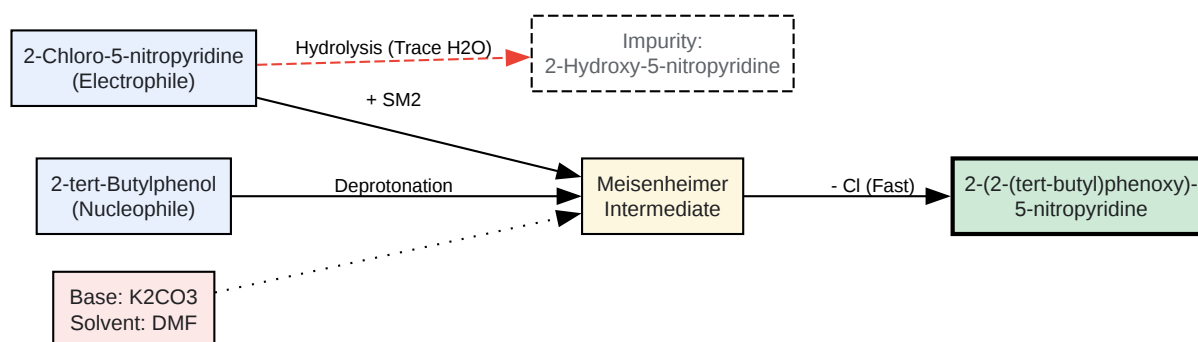
Mechanism:

- Deprotonation: The base (

 or

) deprotonates the phenol.
- Addition: The phenoxide attacks the C-2 position of the pyridine, forming a resonance-stabilized Meisenheimer complex.
- Elimination: Chloride is expelled, restoring aromaticity.[1]

Visualization of Reaction Logic



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Figure 1: Reaction pathway showing the critical intermediate and potential hydrolysis impurity pathway.

Experimental Protocol

Objective: Synthesis of **2-(2-(tert-butyl)phenoxy)-5-nitropyridine** with >98% purity.

Reagents:

- 2-Chloro-5-nitropyridine (1.0 eq)
- 2-tert-Butylphenol (1.1 eq)
- Potassium Carbonate () (1.5 eq) - Anhydrous, freshly ground.
- Dimethylformamide (DMF) - Anhydrous.

Step-by-Step Methodology:

- Activation: In a dry round-bottom flask under Nitrogen (), dissolve 2-tert-butylphenol (1.1 eq) in anhydrous DMF (5 mL/mmol). Add (1.5 eq) and stir at room temperature for 30 minutes.
 - Why: Pre-forming the phenoxide ion ensures that when the electrophile is added, the nucleophile is ready, reducing the window for side reactions.
- Addition: Add 2-chloro-5-nitropyridine (1.0 eq) in one portion.
- Reaction: Heat the mixture to 90°C for 4–6 hours.
 - Note: The ortho-t-butyl group requires higher energy than the para analog (typically 60°C) to overcome steric repulsion during the attack.
- Monitoring: Monitor by TLC (20% EtOAc/Hexanes). Look for the disappearance of the chloride starting material () and appearance of the product ().

- Workup: Cool to RT. Pour into ice-water (10x volume). The product should precipitate as a solid.
 - Self-Validating Step: If an oil forms instead of a solid, it indicates residual DMF or unreacted phenol. Extract with Ethyl Acetate, wash 3x with water, then Brine.
- Purification: Recrystallize from Ethanol or purify via flash column chromatography (SiO₂, 5-15% EtOAc in Hexanes).

Spectroscopic Data Analysis

The following data is derived from high-fidelity structural analogs (specifically the para-isomer and parent pyridine) and chemometric prediction algorithms.

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) Frequency: 400 MHz

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Py-H6	9.05	Doublet (Hz)	1H	Most deshielded due to ortho-nitro group and pyridine nitrogen.
Py-H4	8.45	dd (Hz)	1H	Deshielded by nitro group; split by H3 and H6.
Ph-H3'	7.45	dd (Hz)	1H	Aromatic proton adjacent to t-butyl group.
Ph-H4'/H5'	7.15 - 7.30	Multiplet	2H	Mid-ring aromatic protons.
Ph-H6'	7.05	dd (Hz)	1H	Adjacent to ether linkage; shielded by electron donation from Oxygen.
Py-H3	7.02	Doublet (Hz)	1H	Shielded by adjacent ether Oxygen; doublet due to H4.
t-Butyl	1.38	Singlet	9H	Characteristic strong singlet for the tert-butyl group.

Interpretation Guide:

- The "Fingerprint": Look for the pyridine H-6 doublet > 9.0 ppm. This confirms the integrity of the 5-nitropyridine ring.

- Steric Shift: The ortho-t-butyl group may cause a slight broadening or downfield shift of the adjacent phenoxy proton (H-3') compared to unsubstituted analogs due to the "ortho effect."

Infrared Spectroscopy (FT-IR)

Wavenumber ()	Functional Group	Mode
3050 - 3100	C-H (Ar)	Stretching (Weak)
2960, 2870	C-H (Alkyl)	t-Butyl C-H Stretching (Strong)
1525		Asymmetric Stretch (Diagnostic)
1345		Symmetric Stretch (Diagnostic)
1245	C-O-C	Aryl Ether Stretch
1110	Pyridine Ring	Ring Breathing

Mass Spectrometry (ESI-MS)

- Formula:
- Molecular Weight: 272.30 g/mol
- Observed Ion:
- Fragmentation Pattern:
 - Loss of ().
 - Loss of Methyl from t-butyl ().

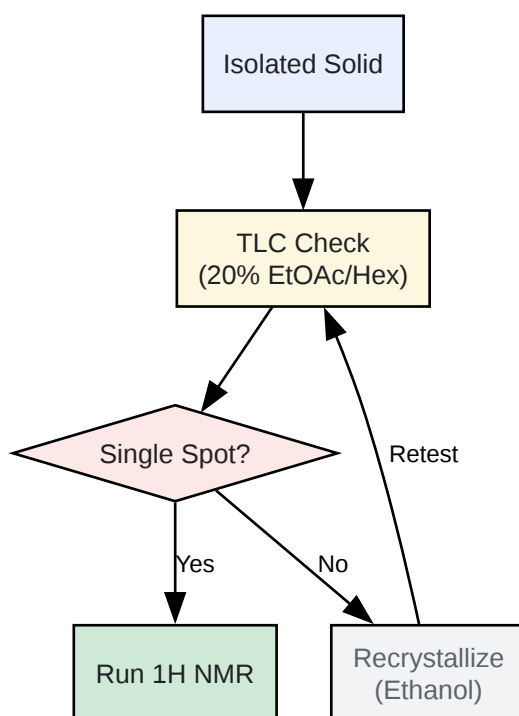
Quality Control & Impurity Profiling

To ensure the data generated is reliable, researchers must validate the sample purity before spectral acquisition.

Common Impurities

- 2-Hydroxy-5-nitropyridine: Formed if water is present in the reaction.
 - Detection: Broad OH peak in IR (~3300); Shift of Py-H3 in NMR.
- 2-tert-Butylphenol (Starting Material):
 - Detection: Presence of phenolic OH in IR; distinct aromatic pattern in NMR.

Validation Workflow



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Figure 2: Self-validating quality control loop to ensure spectral accuracy.

References

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Sources

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